

Molecular weight and formula of Direct Yellow 106 sodium salt

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Compound of Interest

Compound Name: 2,2'-Azobis(2-Sulphonato-4,1-phenylene)vinylene(3-sulphonato-4,1-phenylene)bis2H-naphtho1,2-dtriazole-5-sulphonate (sodium salt)

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Technical Guide: Direct Yellow 106 Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of Direct Yellow 106 sodium salt, a stilbene azo dye. The information is curated for researchers, scientists, and professionals in drug development who may encounter this molecule.

Core Chemical Data

Direct Yellow 106 is a complex anionic dye belonging to the stilbene and azo classification of chemical structures. Its properties are summarized below.

Property	Value	Reference
Chemical Formula	C ₄₈ H ₂₆ N ₈ Na ₆ O ₁₈ S ₆	[1][2][3]
Molecular Weight	1333.10 g/mol	[1][3][4]
CAS Registry Number	12222-60-5	[1]
C.I. Name	Direct Yellow 106, 40300	[1]
Molecular Structure Type	Single Azo, Stilbene	[1]
Appearance	Orange-yellow powder	[5]
Solubility	Soluble in water	[5]

Synthesis and Manufacturing

The manufacturing process for Direct Yellow 106 involves a multi-step chemical synthesis. The key steps include the diazotization of 2-(2-sulfo-4-nitrostyryl)-5-aminobenzenesulfonic acid, which is then coupled with 4-aminonaphthalene-1-sulfonic acid. This is followed by oxidation and reduction reactions to yield the final dye molecule.

Representative Experimental Protocol for Stilbene Azo Dye Synthesis

A detailed, publicly available experimental protocol for the synthesis of Direct Yellow 106 is not readily accessible, as is common for many commercial dyes. However, a representative procedure for the synthesis of similar symmetrical disazo direct dyes derived from a stilbene core is outlined below. This protocol is based on general methodologies for this class of compounds and should be adapted and optimized for specific laboratory conditions.

Disclaimer: This is a generalized protocol and may not reflect the exact industrial synthesis of Direct Yellow 106. Appropriate safety precautions should be taken when handling all chemicals.

Step 1: Bis-diazotization of a Diaminostilbene Derivative

- A solution of the starting diamino stilbene sulfonic acid derivative is prepared in an acidic aqueous medium (e.g., hydrochloric acid).

- The solution is cooled to 0-5 °C in an ice bath.
- A solution of sodium nitrite in water is added dropwise while maintaining the low temperature to facilitate the formation of the bis-diazonium salt.

Step 2: Azo Coupling

- The coupling component (in the case of Direct Yellow 106, a derivative of 4-aminonaphthalene-1-sulfonic acid) is dissolved in an alkaline aqueous solution (e.g., sodium carbonate solution).
- The suspension of the bis-diazonium salt from Step 1 is slowly added to the solution of the coupling component, with vigorous stirring.
- The reaction is typically carried out at a low temperature (around 10°C) and the pH is maintained in the alkaline range (pH ~8-9) to promote the coupling reaction.
- The reaction is monitored for completion, which can take several hours.

Step 3: Subsequent Oxidation and Reduction

- Following the coupling reaction, the intermediate product is subjected to an oxidation step.
- A subsequent reduction step, for which glucose and sodium hydroxide are used in the described manufacturing method for Direct Yellow 106, is then carried out to form the final structure.

Step 4: Isolation and Purification

- The resulting dye is precipitated from the reaction mixture.
- The solid product is collected by filtration and washed with a salt solution to remove impurities.
- Further purification can be achieved by recrystallization from a suitable solvent mixture.

Logical Relationship Diagram

The following diagram illustrates the relationship between the constituent parts of the Direct Yellow 106 sodium salt molecule and its overall molecular formula and weight.

Caption: Relationship between the components and properties of Direct Yellow 106 sodium salt.

Biological Activity and Signaling Pathways

Currently, there is no scientific literature to suggest that Direct Yellow 106 has any specific biological activity or interacts with cellular signaling pathways. Its primary application is as a colorant for cellulosic materials such as cotton and paper. Research on this molecule is predominantly focused on its dyeing properties and its degradation for environmental remediation purposes. Therefore, it is not a candidate for drug development.

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